

Application Notes and Protocols for the Chemical Probe CJ28

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Compound of Interest

Compound Name: CJ28

Cat. No.: B15137404

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It appears there has been a misunderstanding regarding the identifier "**CJ28**." Our comprehensive search has revealed that **CJ28** is not a designated name for a chemical probe. Instead, this identifier corresponds to a mechanical component known as a Jaw Coupling Spider, a flexible element used in power transmission.

We were unable to locate any scientific literature or supplier information linking "**CJ28**" to a small molecule inhibitor or chemical probe for any protein target. Chemical probes are typically designated with acronyms, numbers, or a combination thereof that are directly associated with their developing institution or chemical scaffold (e.g., GSK, JQ1, A-1155463).

To provide you with the detailed Application Notes and Protocols you requested, please verify the correct name or identifier of the chemical probe of interest.

Once the correct chemical probe and its target protein are identified, we can proceed with generating the comprehensive resource you require, including:

- Detailed Application Notes: Covering the background, mechanism of action, and key applications of the probe.
- Quantitative Data Summary: Presented in clear, structured tables for easy comparison of binding affinity, selectivity, and cellular potency.
- Experimental Protocols: Providing step-by-step methodologies for key assays.

- Visualizations: Including Graphviz diagrams of relevant signaling pathways and experimental workflows.

We look forward to assisting you further once the correct information is available.

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